

# chemical structure and properties of 2-(2,5-Dichlorophenyl)morpholine

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-(2,5-Dichlorophenyl)morpholine

Cat. No.: B13628363

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## Technical Guide: 2-(2,5-Dichlorophenyl)morpholine

### Executive Summary

**2-(2,5-Dichlorophenyl)morpholine** is a substituted phenylmorpholine derivative belonging to the broader class of psychostimulant compounds structurally related to phenmetrazine (3-methyl-2-phenylmorpholine). Characterized by a morpholine ring substituted at the 2-position with a 2,5-dichlorophenyl moiety, this compound represents a specific lipophilic analogue within the norepinephrine-dopamine reuptake inhibitor (NDRI) family.

While direct clinical literature on this specific isomer is sparse compared to its 3-chloro (3-CPM) or 3-fluoro (3-FPM) analogues, its structural properties suggest a potent, highly lipophilic monoamine transporter ligand. This guide provides a comprehensive technical analysis of its chemical structure, theoretical synthesis, pharmacological profile, and safety considerations, grounded in the established structure-activity relationships (SAR) of the phenylmorpholine class.

# Chemical Structure & Physiochemical Properties[1] [2]

## Nomenclature and Identification[1]

- IUPAC Name: **2-(2,5-Dichlorophenyl)morpholine**
- Common Name: 2,5-Dichlorophenmetrazine (Desmethyl analogue)
- Molecular Formula: C<sub>10</sub>H<sub>11</sub>Cl<sub>2</sub>NO
- Molecular Weight: 232.11 g/mol
- SMILES: Clc1cc(Cl)ccc1C2OCCN2

## Structural Analysis

The molecule consists of a morpholine ring attached to a phenyl ring at the C2 position. The phenyl ring bears two chlorine atoms at the ortho (2) and meta (5) positions.

- Stereochemistry: The C2 carbon of the morpholine ring is a chiral center. Based on phenmetrazine SAR, the (S)-enantiomer is typically the more potent reuptake inhibitor, though the racemate is commonly synthesized.
- Conformational Dynamics: The 2-chloro substituent introduces significant steric strain (ortho-effect), likely forcing the phenyl ring to rotate out of coplanarity with the morpholine ring. This "twisted" conformation is critical for binding affinity at the dopamine transporter (DAT).
- Lipophilicity: The addition of two chlorine atoms significantly increases the logP (partition coefficient) compared to the unsubstituted parent 2-phenylmorpholine, predicting enhanced blood-brain barrier (BBB) permeability.

| Property         | Value (Predicted) | Context                                           |
|------------------|-------------------|---------------------------------------------------|
| LogP             | ~2.8 - 3.2        | High lipophilicity; rapid CNS entry.              |
| pKa              | ~8.5 (Amine)      | Exists primarily as a cation at physiological pH. |
| H-Bond Donors    | 1 (NH)            | Secondary amine; capable of H-bonding.            |
| H-Bond Acceptors | 2 (N, O)          | Morpholine oxygen and nitrogen.                   |
| Rotatable Bonds  | 1                 | Bond between C2-morpholine and C1-phenyl.         |

## Synthesis & Manufacturing

The synthesis of **2-(2,5-Dichlorophenyl)morpholine** typically follows the alpha-haloketone route, a robust method for generating 2-substituted morpholines. This pathway offers high yields and allows for the introduction of the specific 2,5-dichloro substitution pattern early in the sequence.

### Synthetic Route (Alpha-Bromoketone Method)

#### Step 1: Alpha-Bromination

- Precursor: 2,5-Dichloroacetophenone.
- Reagent: Bromine (Br<sub>2</sub>) or Phenyltrimethylammonium tribromide (PTAB).
- Mechanism: Electrophilic alpha-halogenation.
- Product: 2-Bromo-1-(2,5-dichlorophenyl)ethanone.

#### Step 2: Amination with Ethanolamine

- Reagents: Ethanolamine (2-aminoethanol), solvent (DCM or THF), base (K<sub>2</sub>CO<sub>3</sub>).

- Process: Nucleophilic attack of the amine on the alpha-carbon, displacing the bromide.
- Intermediate: 2-((2-Hydroxyethyl)amino)-1-(2,5-dichlorophenyl)ethanone.

#### Step 3: Reduction

- Reagent: Sodium Borohydride ( $\text{NaBH}_4$ ) in methanol.
- Process: Reduction of the ketone to a secondary alcohol.
- Intermediate: 1-(2,5-Dichlorophenyl)-2-((2-hydroxyethyl)amino)ethanol (a diol).

#### Step 4: Cyclization

- Reagent: Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or Thionyl Chloride ( $\text{SOCl}_2$ ) followed by base.
- Process: Intramolecular dehydration (ether formation) to close the morpholine ring.
- Product: **2-(2,5-Dichlorophenyl)morpholine**.

## Synthesis Workflow Diagram



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Figure 1: Step-by-step synthetic pathway for **2-(2,5-Dichlorophenyl)morpholine** via the alpha-bromoketone route.

## Pharmacology & Mechanism of Action

### Mechanism of Action (MOA)

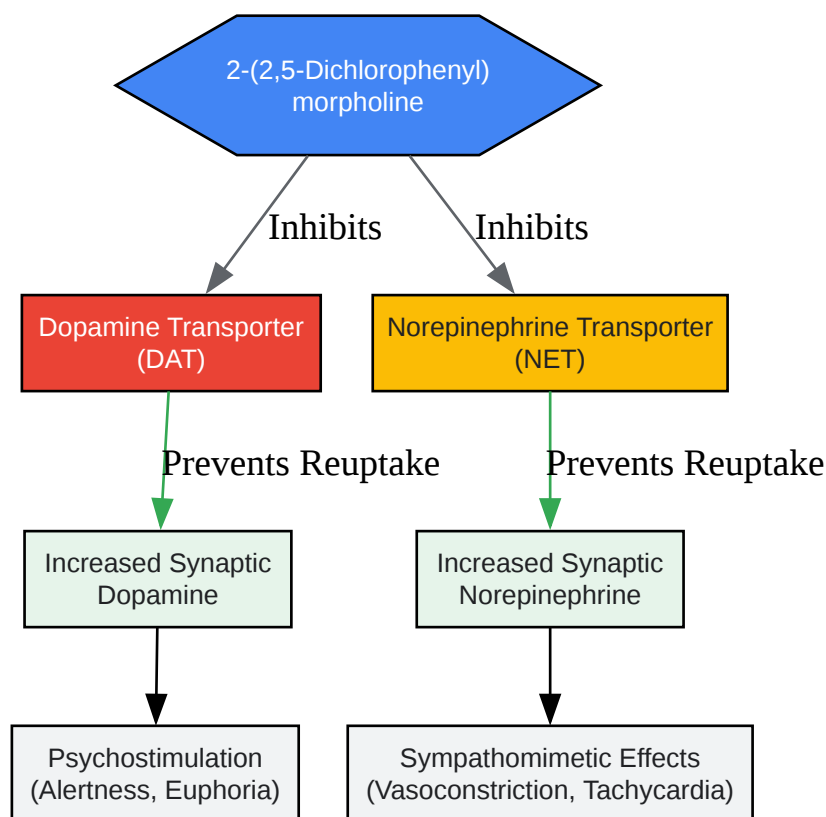
As a phenylmorpholine, **2-(2,5-Dichlorophenyl)morpholine** functions primarily as a Monoamine Reuptake Inhibitor. It binds to the transporter proteins for dopamine (DAT) and norepinephrine (NET), preventing the reuptake of these neurotransmitters from the synaptic cleft.

- **DAT Inhibition:** Increases extracellular dopamine, leading to psychostimulant effects (alertness, euphoria, locomotor activity).
- **NET Inhibition:** Increases extracellular norepinephrine, contributing to sympathomimetic effects (increased heart rate, blood pressure, arousal).
- **Selectivity Profile:** The 2,5-dichloro substitution is sterically bulky. In phenethylamine SAR, ortho-substitutions often shift selectivity towards NET over DAT. However, the morpholine ring confers inherent DAT affinity. This compound is likely a balanced NDRI with a bias towards norepinephrine due to the 2-chloro steric clash.

## Structure-Activity Relationship (SAR)

- **2-Chloro (Ortho):** Creates steric hindrance. This may reduce potency slightly compared to the 3-chloro analogue (3-CPM) but increases resistance to metabolic deamination.
- **5-Chloro (Meta):** Enhances lipophilicity and electron-withdrawing character, potentially increasing binding affinity through hydrophobic interactions in the transporter pocket.
- **Morpholine Nitrogen:** The secondary amine is crucial for ionic bonding with the conserved aspartate residue in the transmembrane domain of DAT/NET.

## Pharmacological Signaling Diagram



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Figure 2: Pharmacological mechanism of action showing dual inhibition of DAT and NET transporters.

## Analytical Characterization

To validate the identity of synthesized **2-(2,5-Dichlorophenyl)morpholine**, the following analytical signatures are expected:

| Technique                             | Expected Signature                                                                                                                                                                                       |
|---------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ -NMR ( $\text{CDCl}_3$ ) | Aromatic Region: 3 protons (complex splitting due to 2,5-substitution). Morpholine Ring: Multiplets at 2.8–3.8 ppm (6H). Benzylic Proton: Doublet of doublets (or broad doublet) at ~4.5 ppm (1H, C2-H). |
| $^{13}\text{C}$ -NMR                  | Aromatic Carbons: 6 signals (quaternary carbons shifted by Cl). Morpholine Carbons: 4 signals (C2, C3, C5, C6). C2 will be significantly deshielded (~70-80 ppm).                                        |
| Mass Spectrometry                     | Molecular Ion: $[\text{M}+\text{H}]^+ = 232/234$ (Characteristic 9:6:1 isotope pattern for $\text{Cl}_2$ ). Fragmentation: Loss of morpholine ring or tropylium ion formation.                           |
| IR Spectroscopy                       | Amine: Weak N-H stretch $\sim 3300\text{ cm}^{-1}$ . Aromatic: C-H stretch $>3000\text{ cm}^{-1}$ . C-Cl: Strong stretches $\sim 700\text{-}800\text{ cm}^{-1}$ .                                        |

## Safety & Handling

Warning: As a potent substituted phenylmorpholine, this compound should be treated as a hazardous chemical with potential for abuse and toxicity.

- Personal Protective Equipment (PPE): Full chemical resistant suit, nitrile gloves, and NIOSH-approved respirator (N95 or P100) are mandatory during synthesis and handling.
- Acute Toxicity: Likely high. Expect sympathomimetic toxicity (hypertension, hyperthermia, seizure risk) in overdose.
- Storage: Store at  $-20^\circ\text{C}$ , protected from light and moisture. As a secondary amine, it is sensitive to oxidation over long periods.
- Regulatory Status: While not explicitly scheduled in all jurisdictions, it is a structural analogue of Phenmetrazine (Schedule II in US) and likely falls under "Analogue Acts" (e.g., US Federal

Analogue Act) if intended for human consumption.

## References

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- To cite this document: BenchChem. [chemical structure and properties of 2-(2,5-Dichlorophenyl)morpholine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13628363/docs#chemical-structure-and-properties-of-2-2-5-dichlorophenyl-morpholine\]](https://www.benchchem.com/product/b13628363/docs#chemical-structure-and-properties-of-2-2-5-dichlorophenyl-morpholine)

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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